

# Choline Bromide: A Comprehensive Technical Guide to its Synthesis, Properties, and Applications

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## Compound of Interest

Compound Name: *Choline Bromide*

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## Abstract

**Choline bromide** ((2-hydroxyethyl)trimethylammonium bromide) is a quaternary ammonium salt that serves as a vital biochemical reagent and a versatile synthetic intermediate in various scientific disciplines, including drug development. This document provides an in-depth technical overview of the synthesis, physicochemical properties, and key applications of **choline bromide**. Detailed experimental protocols for its preparation and characterization are presented, alongside a summary of its quantitative properties in tabular format for ease of reference. Furthermore, this guide illustrates the primary synthesis pathway, a general experimental workflow, and the role of its constituent choline in significant biological signaling pathways through structured diagrams.

## Introduction

Choline, an essential nutrient, is a fundamental component of neurotransmitters and cell membranes.<sup>[1]</sup> Its salt, **choline bromide**, provides a stable and readily available source of the choline cation for a multitude of applications. In the pharmaceutical and biomedical fields, **choline bromide** is utilized as a starting material for the synthesis of more complex molecules and as a component in the formation of deep eutectic solvents (DESs), which are gaining traction as green solvents in drug formulation and extraction processes.<sup>[2]</sup> Understanding the

synthesis and properties of **choline bromide** is therefore crucial for researchers and professionals working in these areas.

## Physicochemical Properties

**Choline bromide** is a white, crystalline solid that is hygroscopic. It is essential to store it in a cool, dark place under an inert atmosphere to maintain its stability.[3] A summary of its key quantitative properties is provided in Table 1.

Table 1: Physicochemical Properties of **Choline Bromide**

Property	Value	Reference(s)
Molecular Formula	C <sub>5</sub> H <sub>14</sub> BrNO	[4]
Molecular Weight	184.07 g/mol	[4]
Melting Point	298 °C	[3]
Solubility in Water	Highly soluble (qualitative)	[2]
Solubility in Ethanol	~25 mg/mL (for Choline Chloride)	[5]
Solubility in DMSO	~20 mg/mL (for Choline Chloride)	[5]
Solubility in DMF	~20 mg/mL (for Choline Chloride)	[5]
<sup>1</sup> H NMR (D <sub>2</sub> O, 500 MHz)	δ 3.195 (s, 9H, -N(CH <sub>3</sub> ) <sub>3</sub> ), δ 3.514 (t, 2H, -CH <sub>2</sub> -N), δ 4.053 (t, 2H, -CH <sub>2</sub> -OH)	[6]
<sup>13</sup> C NMR (D <sub>2</sub> O, 125 MHz)	δ 56.6 (s, -N(CH <sub>3</sub> ) <sub>3</sub> ), δ 58.3 (s, -CH <sub>2</sub> -N), δ 70.1 (s, -CH <sub>2</sub> -OH)	[6]

Note: Quantitative solubility data for **choline bromide** in various organic solvents is not readily available in the cited literature; data for choline chloride is provided as a close structural analog.

## Synthesis of Choline Bromide

The most common and industrially scalable method for the synthesis of **choline bromide** is the quaternization of trimethylamine with 2-bromoethanol. This reaction proceeds via a nucleophilic substitution mechanism where the nitrogen atom of trimethylamine attacks the electrophilic carbon atom of 2-bromoethanol, displacing the bromide ion.

Trimethylamine  
 $(\text{CH}_3)_3\text{N}$

2-Bromoethanol  
 $\text{BrCH}_2\text{CH}_2\text{OH}$



Quaternization

Choline Bromide  
 $[(\text{CH}_3)_3\text{NCH}_2\text{CH}_2\text{OH}]^+\text{Br}^-$

Synthesis of Choline Bromide

Purification (e.g., Recrystallization)

Characterization

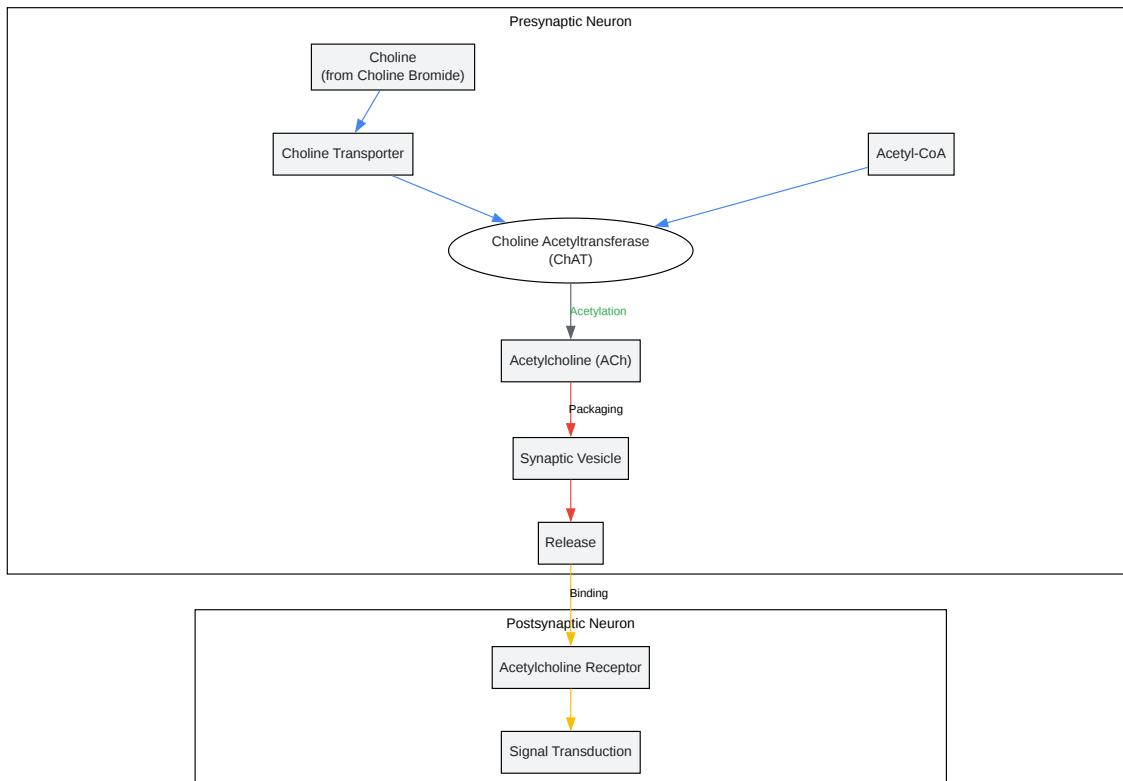
NMR Spectroscopy  
( $^1\text{H}$ ,  $^{13}\text{C}$ )

FTIR Spectroscopy

Mass Spectrometry

Confirmation of  
Identity & Purity

Pure Choline Bromide



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